

# Application Notes & Protocols: 2-Amino-3-(m-tolyl)propanoic Acid

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## Compound of Interest

Compound Name: 2-Amino-3-(*m*-tolyl)propanoic acid

Cat. No.: B7805697

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An In-Depth Guide for Researchers and Drug Development Professionals

## Introduction and Scientific Context

**2-Amino-3-(*m*-tolyl)propanoic acid**, also known as 3-Methyl-DL-phenylalanine, is a non-proteinogenic amino acid and a derivative of phenylalanine.<sup>[1][2]</sup> Its structure, featuring a methyl group at the meta position of the phenyl ring, distinguishes it from its endogenous counterpart and provides unique steric and electronic properties. This modification makes it a valuable building block in medicinal chemistry and drug discovery.

As a custom amino acid, it is incorporated into peptides to modulate their conformation, stability, and receptor-binding affinity.<sup>[2][3]</sup> Its applications extend to its use as a reagent and intermediate in the synthesis of complex small molecules, including peptidomimetic inhibitors targeting enzymes like cathepsin B and Pin1.<sup>[4]</sup> These characteristics position **2-amino-3-(*m*-tolyl)propanoic acid** as a key component in the development of novel therapeutics and biochemical probes.<sup>[3][5]</sup>

## Physicochemical and Analytical Profile

A thorough understanding of the compound's properties is fundamental for its effective use in experimental settings.

Property	Value	Source
IUPAC Name	2-amino-3-(3-methylphenyl)propanoic acid	<a href="#">[1]</a>
Synonyms	3-Methyl-DL-phenylalanine, H-DL-Phe(3-Me)-OH	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	179.22 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	5472-70-8	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to off-white solid/powder	<a href="#">[6]</a>
Purity	Typically ≥97%	<a href="#">[6]</a> <a href="#">[8]</a>
Predicted Boiling Point	322.8 ± 30.0 °C at 760 mmHg	<a href="#">[4]</a> <a href="#">[9]</a>
Predicted Density	1.165 ± 0.06 g/cm <sup>3</sup>	<a href="#">[4]</a>

## Safety, Handling, and Storage

Adherence to strict safety protocols is paramount when handling **2-amino-3-(m-tolyl)propanoic acid**. The compound is classified as an irritant.

### 3.1 Hazard Identification

- Skin Irritation: Causes skin irritation (H315).[\[10\]](#)[\[11\]](#)
- Eye Irritation: Causes serious eye irritation (H319).[\[10\]](#)[\[11\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[10\]](#)[\[11\]](#)

### 3.2 Recommended Handling Procedures

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid breathing dust or fumes.[\[10\]](#)[\[12\]](#)

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or goggles).[10][12]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[10] Avoid contact with skin, eyes, and clothing.

### 3.3 First-Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[11][12]
- Skin Contact: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[11][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[11][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek medical advice if you feel unwell. [13]

### 3.4 Storage Conditions

- Keep the container tightly closed and store in a cool, dry, and dark place.[13]
- Store away from incompatible materials such as strong oxidizing agents.[13]
- For long-term stability, especially for the chiral forms, storage at 2-8°C is recommended.[4]

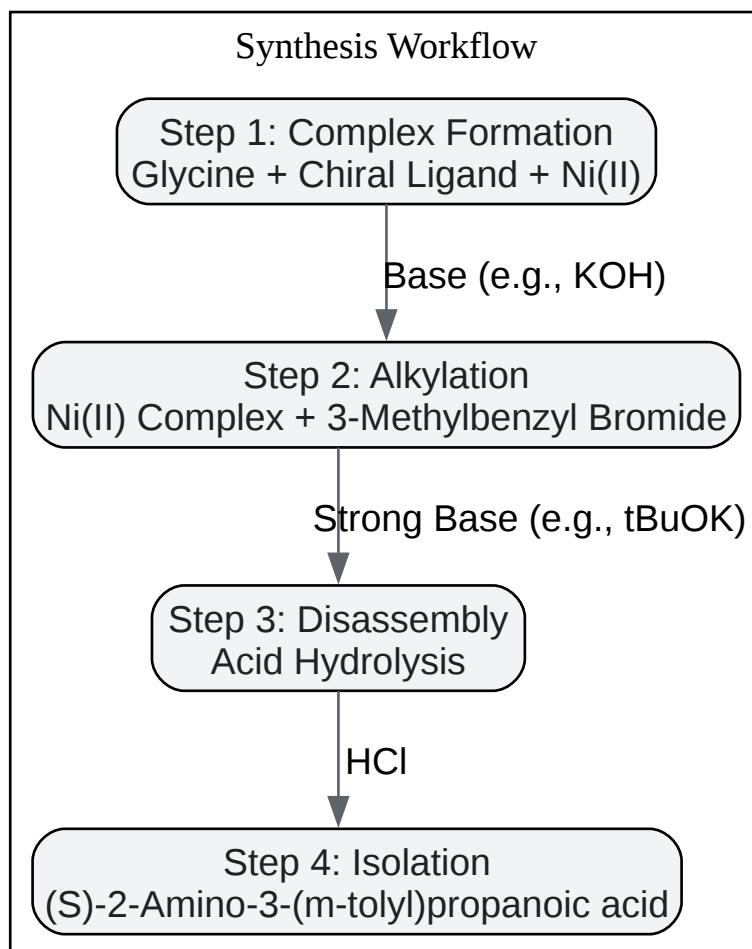
## Experimental Protocols: Synthesis, Purification, and Characterization

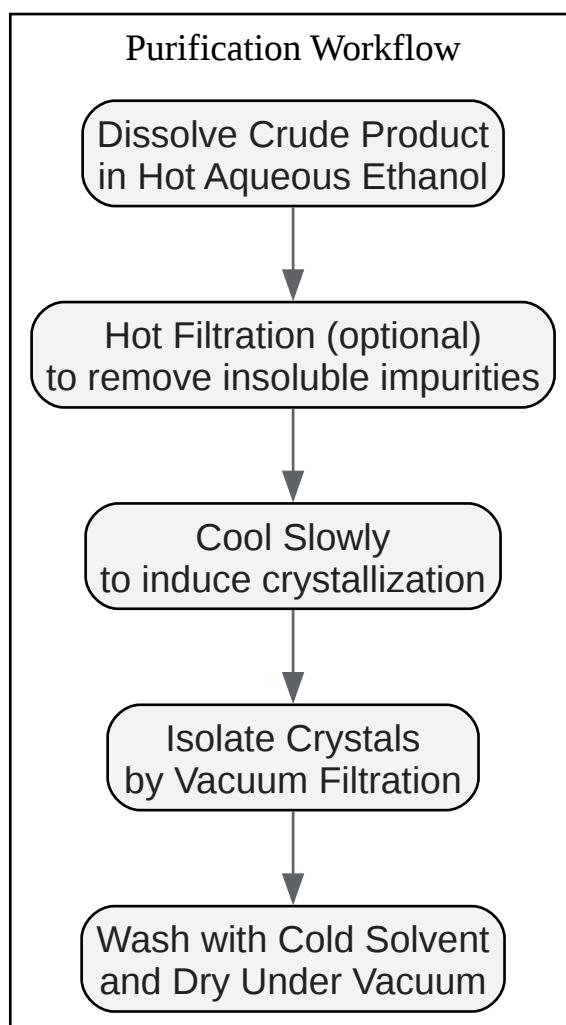
The following protocols provide a framework for the preparation and validation of **2-amino-3-(m-tolyl)propanoic acid**. While numerous strategies for amino acid synthesis exist, such as the Strecker or Gabriel syntheses, this guide details a common laboratory-scale approach via alkylation.[14]

#### 4.1 Asymmetric Synthesis of (S)-2-Amino-3-(m-tolyl)propanoic Acid

This protocol describes an asymmetric synthesis using a chiral Ni(II) complex of a Schiff base derived from glycine. This method offers high enantioselectivity and is adaptable for various substituted amino acids.[\[15\]](#)

Workflow Diagram: Asymmetric Synthesis





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